

Technical Guide to the Certificate of Analysis for Metronidazole Acetic Acid

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Compound of Interest

Compound Name: *Metronidazole acetic acid*
(Standard)

Cat. No.: B109819

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This technical guide provides an in-depth overview of the critical quality attributes and analytical methodologies detailed in a Certificate of Analysis (CoA) for Metronidazole Acetic Acid. It is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the purity, identification, and characterization of this compound. Metronidazole Acetic Acid, a metabolite of the antibiotic Metronidazole, is noted for its potential mutagenic activity in bacteria and is a key compound in pharmaceutical research.^[1]

Compound Information

Chemical Name: 1H-Imidazole-1-acetic acid, 2-methyl-5-nitro-^[2]

Synonyms: Metronidazole Impurity C, 2-(2-Methyl-5-nitro-1H-imidazol-1-yl)acetic acid

Molecular Formula: C₆H₇N₃O₄^{[2][3]}

Molecular Weight: 185.14 g/mol ^{[2][3]}

CAS Number: 1010-93-1^{[2][3]}

Quantitative Data Summary

The following table summarizes the typical quantitative data found on a Certificate of Analysis for Metronidazole Acetic Acid, providing a clear overview of its quality specifications.

Test Parameter	Specification	Result
Appearance	White to off-white solid	Conforms[2]
Purity (HPLC)	Report Value	99.88%[2]
¹ H NMR Spectrum	Consistent with structure	Conforms[2]
LCMS	Consistent with structure	Conforms[2]
Loss on Drying	Not more than 0.5%	Typically <0.1%
Residue on Ignition	Not more than 0.10%	Typically <0.05%[4]
Heavy Metals	Not more than 20 ppm	<20 ppm[4]

Experimental Protocols

Detailed methodologies for the key analytical tests performed on Metronidazole Acetic Acid are outlined below. These protocols are based on established pharmacopeial methods for Metronidazole and its related impurities.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the purity of Metronidazole Acetic Acid and to quantify any related substances.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size) is commonly used.[5]
- Mobile Phase: A mixture of a phosphate buffer and a suitable organic solvent like methanol or acetonitrile. For example, a mobile phase of 30:70 (Methanol: 1.36 g/L solution of potassium dihydrogen phosphate) can be effective.[5]
- Separation Mode: Isocratic elution.[5]
- Flow Rate: 1.0 mL/min.[5]

- Column Temperature: 25°C.[5]
- Detection Wavelength: UV at 315 nm.[5]
- Injection Volume: 10 μ L.[5]
- Sample Preparation: A test solution is prepared by dissolving a known quantity of Metronidazole Acetic Acid in the mobile phase to a final concentration of approximately 0.05 mg/mL.[5]
- Data Analysis: The purity is calculated by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Identification by ^1H NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for confirming the chemical structure of Metronidazole Acetic Acid.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A suitable deuterated solvent, such as Deuterated Dimethyl Sulfoxide (DMSO-d_6), is used to dissolve the sample.
- Procedure: A small amount of the sample is dissolved in the deuterated solvent, and the ^1H NMR spectrum is acquired.
- Data Interpretation: The chemical shifts, splitting patterns, and integration of the peaks in the resulting spectrum are compared with the expected structure of Metronidazole Acetic Acid to confirm its identity.

Identification by Liquid Chromatography-Mass Spectrometry (LCMS)

LCMS combines the separation power of liquid chromatography with the mass analysis capabilities of mass spectrometry to confirm both the retention time and the molecular weight of the compound.

- Instrumentation: An HPLC system coupled to a mass spectrometer.

- **Chromatographic Conditions:** Similar to the HPLC purity method described above.
- **Mass Spectrometry:** The mass spectrometer is typically operated in positive or negative electrospray ionization (ESI) mode to detect the molecular ion of Metronidazole Acetic Acid.
- **Data Analysis:** The presence of a peak at the expected retention time with the correct mass-to-charge ratio (m/z) for the protonated or deprotonated molecule confirms the identity of the compound.

Non-Aqueous Titration for Assay

While HPLC is the primary method for purity, a non-aqueous titration can be employed as an assay method, similar to the procedure for Metronidazole.[\[6\]](#)[\[7\]](#)

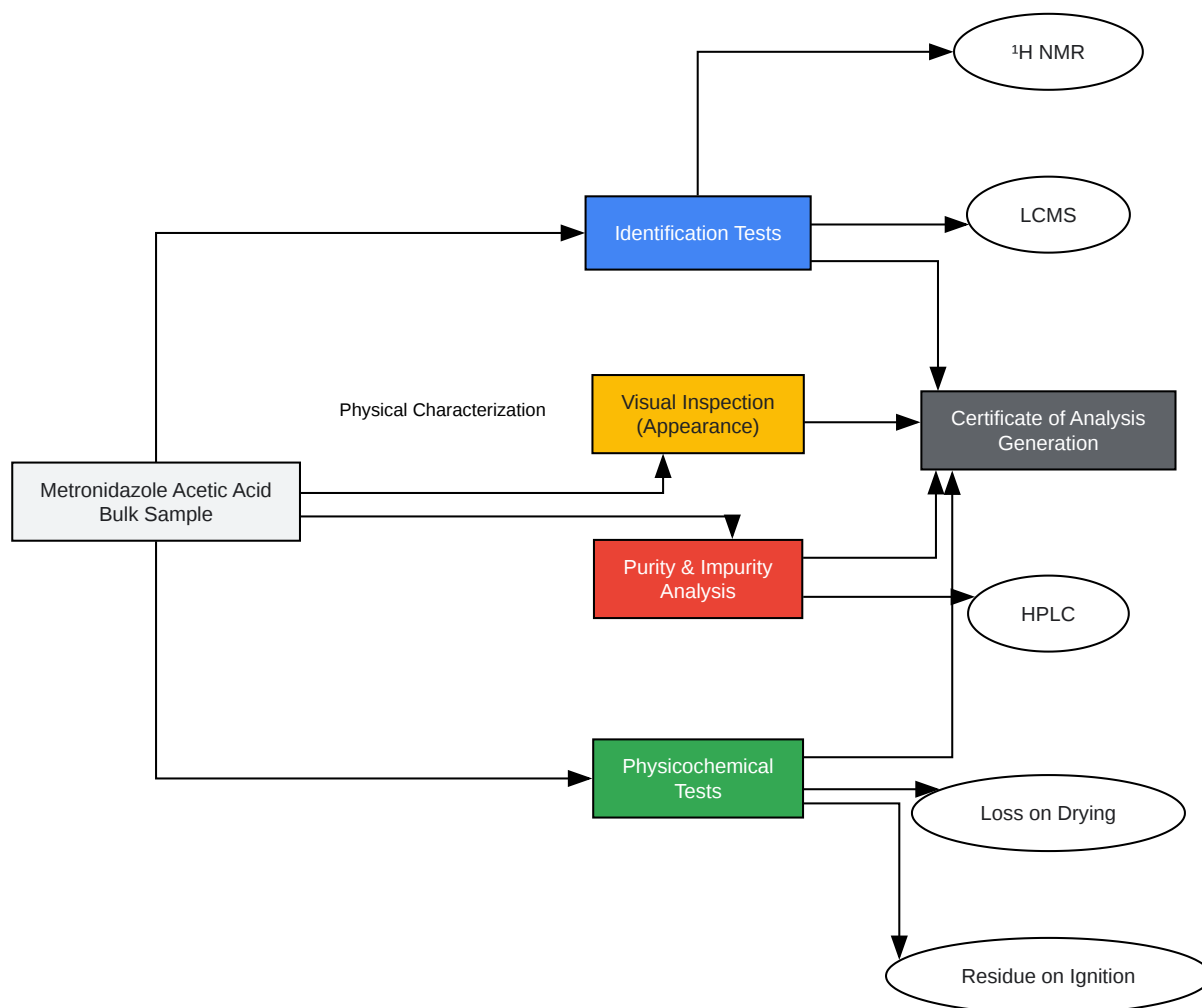
- **Principle:** Metronidazole Acetic Acid, being a weak acid, is dissolved in a suitable non-aqueous solvent and titrated with a standardized solution of a strong base in a non-aqueous medium. Conversely, if assaying as a weak base (due to the imidazole ring), it can be dissolved in glacial acetic acid and titrated with perchloric acid.[\[6\]](#)[\[7\]](#)
- **Reagents:**
 - Glacial Acetic Acid
 - 0.1 M Perchloric Acid in Acetic Acid
 - Crystal Violet Indicator[\[7\]](#)
- **Procedure:**
 - Accurately weigh a quantity of Metronidazole Acetic Acid and dissolve it in glacial acetic acid.[\[4\]](#)
 - Add a few drops of crystal violet indicator.
 - Titrate with standardized 0.1 M perchloric acid until the color changes from violet to a yellowish-green endpoint.[\[6\]](#)
 - A blank titration is performed for correction.

- Calculation: The percentage purity is calculated based on the volume of titrant consumed.

Visualizations

Analytical Workflow Diagram

The following diagram illustrates the typical workflow for the analysis of Metronidazole Acetic Acid as reflected in a Certificate of Analysis.

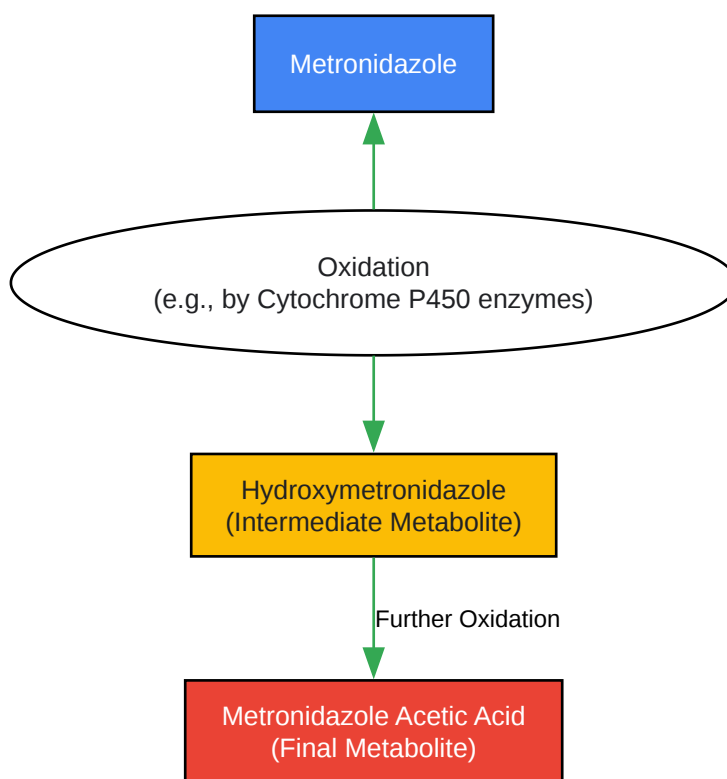


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Caption: Workflow for the analysis of Metronidazole Acetic Acid.

Signaling Pathway (Illustrative)

As Metronidazole Acetic Acid is a metabolite, a diagram illustrating its formation from the parent drug, Metronidazole, is relevant.



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Caption: Metabolic pathway of Metronidazole to its acetic acid metabolite.

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